

Personal protective equipment for handling DMP 696

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Compound of Interest

Compound Name: DMP 696

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Essential Safety and Handling Guide for DMP 696

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **DMP 696**, a selective corticotropin-releasing hormone receptor 1 (CRHR1) antagonist. This document provides immediate access to critical safety protocols and logistical information to ensure the safe and effective use of **DMP 696** in a laboratory setting.

Chemical and Physical Properties

Property	Value	Source
CAS Number	202578-52-7	Angene Chemical
Molecular Formula	C ₁₈ H ₂₁ Cl ₂ N ₅ O ₂	MedChemExpress[1]
Molecular Weight	410.30 g/mol	MedChemExpress[1]
Appearance	Solid	MedChemExpress[1]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	MedChemExpress[1]
Storage (In solvent)	-80°C for 6 months, -20°C for 1 month	MedChemExpress[1]

Personal Protective Equipment (PPE)

To ensure the safety of laboratory personnel, the following personal protective equipment is mandatory when handling **DMP 696**.

Equipment	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Skin and Body Protection	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Operational and Disposal Plans

Strict adherence to the following procedures is essential for the safe handling and disposal of **DMP 696**.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature is 2-8°C.[2]

Spillage and Accidental Release

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapours, mist or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.
- Environmental Precautions: Do not let product enter drains.
- Containment and Cleaning: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Disposal

- Product: Offer surplus and non-recyclable solutions to a licensed disposal company. Contact a licensed professional waste disposal service to dispose of this material.[3]
- Contaminated Packaging: Dispose of as unused product.[3]

First-Aid Measures

Exposure Route	Procedure
If Inhaled	If breathed in, move person into fresh air. If not breathing, give artificial respiration.
In Case of Skin Contact	Wash off with soap and plenty of water.
In Case of Eye Contact	Flush eyes with water as a precaution.
If Swallowed	Never give anything by mouth to an unconscious person. Rinse mouth with water.

Experimental Protocols

In Vivo Administration to Rodents

This protocol is based on studies investigating the anxiolytic-like effects of **DMP 696** in rats.[1]
[4]

1. Preparation of Dosing Solution:

- Dissolve **DMP 696** in a vehicle of 10% DMSO, 10% PEG 400, and a drop of Tween-80 in a 0.9% saccharose-flavored NaCl solution.[1]
- The final concentration should be calculated based on the desired dose and the weight of the animal. Doses ranging from 1 to 30 mg/kg have been used in studies.[1][4]

2. Administration:

- The drug suspension can be delivered orally (p.o.).[1]
- One method involves pipetting the freshly prepared drug solution onto an oat flake, allowing it to briefly dry, and then feeding it to the animal.[1]
- Control animals should receive an oat flake soaked only in the vehicle solution.[1]

3. Post-Administration Monitoring:

- Animals should be monitored for any adverse effects.
- Behavioral and physiological parameters should be recorded as per the specific experimental design. Studies have shown that **DMP 696** is effective in reducing anxiety-like behavior and can reverse stress-induced increases in plasma corticosterone at higher doses.[4]

Workflow for Handling DMP 696



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Caption: A workflow diagram illustrating the key steps for the safe handling of **DMP 696**, from preparation to disposal.

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